

# Benzyl Propionate: A Comprehensive Technical Guide to Safety, Handling, and Material Safety Data

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## Compound of Interest

Compound Name: *Benzyl propionate*

Cat. No.: *B094898*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical information on the safety, handling, and Material Safety Data Sheet (MSDS) specifications for **benzyl propionate**. The following sections detail its chemical and physical properties, toxicological profile, safe handling procedures, emergency protocols, and ecological impact, supported by quantitative data, experimental methodologies, and procedural workflows.

## Section 1: Chemical and Physical Properties

**Benzyl propionate** is a colorless liquid with a characteristic sweet, fruity, and floral aroma.<sup>[1]</sup> It is valued for this scent in the fragrance and flavor industries.<sup>[2][3]</sup> It is soluble in organic solvents like alcohol and ether but insoluble in water and glycerol.<sup>[1]</sup>

Table 1: Physical and Chemical Properties of **Benzyl Propionate**

Property	Value	Source(s)
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>2</sub>	[1][4][5][6]
Molecular Weight	164.20 g/mol	[4][7][8]
CAS Number	122-63-4	[5][6][8][9]
Appearance	Colorless to almost colorless liquid	[1][5][6]
Boiling Point	220-228°C	[1][4][5][10][11]
Density	1.02 - 1.034 g/mL at 20-25°C	[1][4][5][6][11]
Flash Point	96 - 100°C (204.8 - 212°F) Closed Cup	[1][5][9][10]
Refractive Index	1.495 - 1.500 at 20°C	[1][4][6][11]
Water Solubility	Slightly soluble to insoluble (100-742 mg/L at 20-25°C)	[1][4][10][11]
Vapor Pressure	0.07 mm Hg at 25°C	[9]

## Section 2: Toxicological Information and Experimental Protocols

**Benzyl propionate** is generally considered to have low acute toxicity. However, it can cause mild skin and eye irritation.[2][8][9]

Table 2: Acute Toxicity Data for **Benzyl Propionate**

Test	Species	Route	Value	Source(s)
LD50	Rabbit	Oral	3300 mg/kg	[1][9]
LD50	Rabbit	Dermal	> 5000 mg/kg	[1][12]
LD50	Rat	Oral	3300 - 5000 mg/kg	[9][10][13]

## Experimental Protocols

The toxicological data presented are primarily derived from studies following standardized OECD guidelines.

**Acute Oral Toxicity (Following OECD Guideline 423)** The acute toxic class method is utilized to assess the oral toxicity of a substance.<sup>[14]</sup> This stepwise procedure involves administering the chemical orally to a small group of rodents (typically three females) at a defined dose level (e.g., 5, 50, 300, 2000 mg/kg).<sup>[6][9]</sup> The presence or absence of mortality in this initial group determines the subsequent step, which may involve dosing another group at a higher or lower dose.<sup>[6]</sup> Animals are observed for a period of 14 days for signs of toxicity, and body weight changes are recorded. A necropsy is performed at the end of the study. This method minimizes the number of animals required while providing sufficient data for hazard classification.<sup>[6]</sup>

**Acute Dermal Irritation (Following OECD Guideline 404)** This test evaluates the potential of a substance to cause skin irritation or corrosion.<sup>[1][2]</sup> A single dose (0.5 mL for liquids) of the test substance is applied to a small area of skin (approximately 6 cm<sup>2</sup>) on an albino rabbit for a 4-hour exposure period.<sup>[2][7]</sup> The skin is then cleansed to remove any residual substance.<sup>[2]</sup> The site is observed for signs of erythema (redness) and edema (swelling) at specified intervals (60 minutes, 24, 48, and 72 hours) after application.<sup>[5][7][12]</sup> The severity of the reactions is scored, and observations may continue for up to 14 days to assess the reversibility of any effects.<sup>[2][5]</sup>

## Section 3: Safe Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and ensure safety.

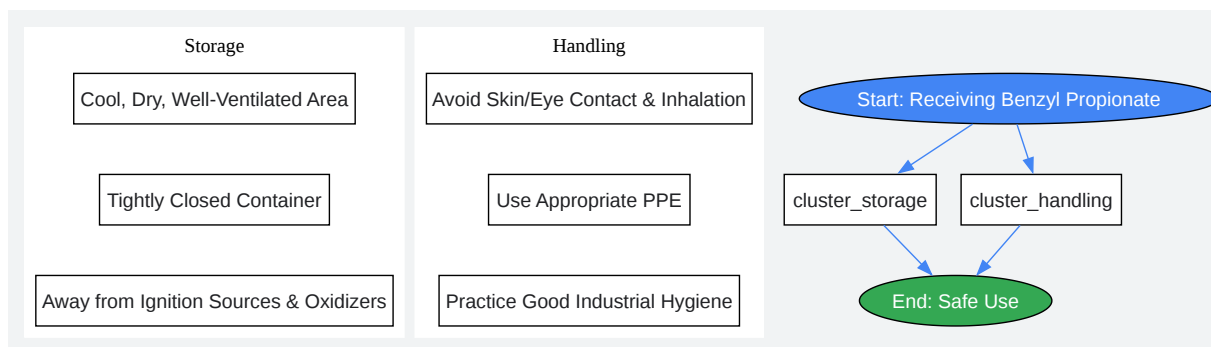
### Personal Protective Equipment (PPE) and Engineering Controls

- **Ventilation:** Handle in a well-ventilated area to avoid the inhalation of vapors.<sup>[3]</sup> Local exhaust ventilation should be used if needed.
- **Eye Protection:** Wear chemical safety goggles or a face shield.<sup>[7][8][12]</sup>
- **Skin Protection:** Use chemical-resistant gloves.<sup>[7][8][12]</sup> Protective clothing is recommended to prevent skin contact.

- Respiratory Protection: Under normal use with adequate ventilation, respiratory protection is not typically required. If ventilation is inadequate, a suitable respirator should be worn.[12]

## Handling and Storage Procedures

- Avoid contact with skin and eyes.[8]
- Do not ingest or inhale vapors.[3]
- Keep away from heat, sparks, open flames, and other sources of ignition.[3][8]
- Store in a cool, dry, and well-ventilated place.[3][8]
- Keep containers tightly closed.[8]
- Store away from incompatible materials such as strong oxidizing agents.[8][12]



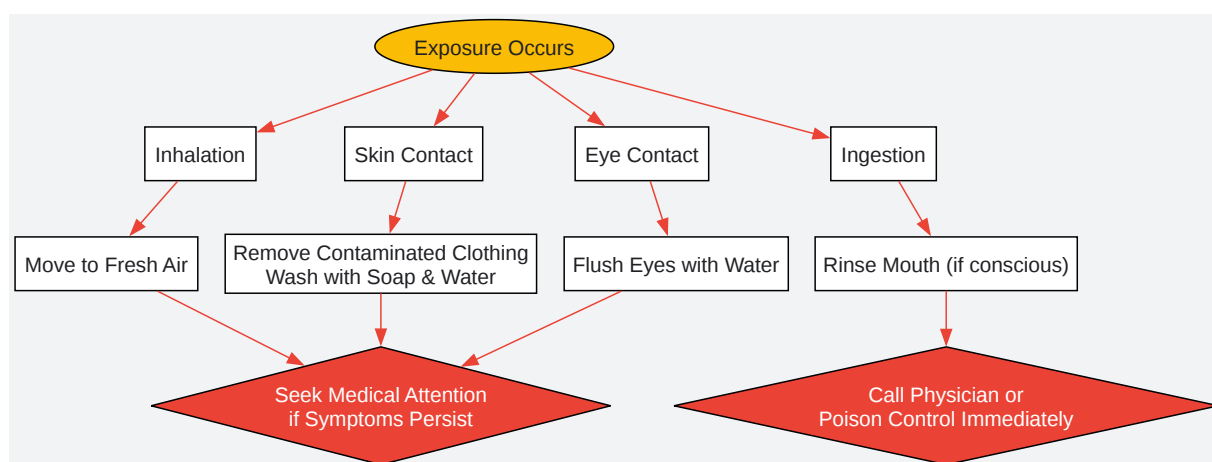
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Safe Handling and Storage Workflow

## Section 4: Emergency Procedures

### First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, oxygen may be administered. Seek medical attention if symptoms persist.[7][9][12]
- Skin Contact: Remove contaminated clothing immediately. Wash the affected area thoroughly with soap and water for several minutes.[7][9][12] Get medical attention if irritation develops.[9]
- Eye Contact: Promptly flush eyes with plenty of water for several minutes, lifting the eyelids. Remove contact lenses if present and easy to do. Seek medical attention if irritation persists.[7][9][12]
- Ingestion: Rinse the mouth with water if the person is conscious. Do not induce vomiting. Call a physician or poison control center immediately.[7][8][9]



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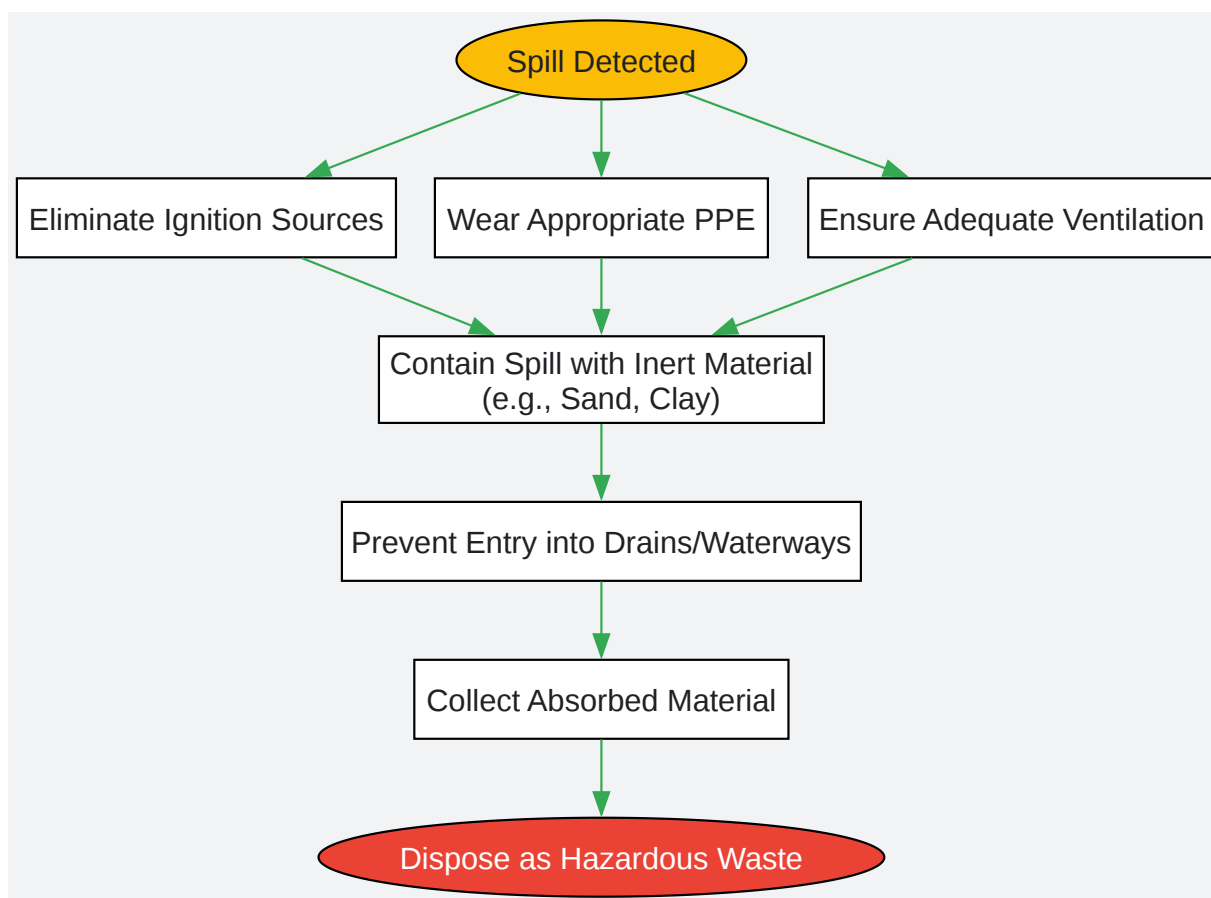
### Emergency First Aid Decision Tree

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO<sub>2</sub>).[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[12\]](#)
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.[\[9\]](#)
- Specific Hazards: The product is a combustible liquid.[\[8\]](#) Fire may produce irritating, corrosive, and/or toxic gases, including carbon oxides.[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Protective Equipment: Firefighters should wear standard protective equipment, including a self-contained breathing apparatus (SCBA).[\[7\]](#)[\[9\]](#)[\[12\]](#)

## Accidental Release Measures

- Personal Precautions: Eliminate all ignition sources.[\[9\]](#) Avoid breathing vapors and contact with the substance.[\[7\]](#)[\[8\]](#)[\[9\]](#) Ensure adequate ventilation.[\[8\]](#)[\[12\]](#)
- Environmental Precautions: Prevent the product from entering drains, water courses, or soil.[\[7\]](#)[\[9\]](#)
- Containment and Cleanup: For spills, absorb the material with an inert absorbent such as sand, dry clay, or diatomaceous earth.[\[9\]](#) Collect the spillage and place it in a suitable container for disposal as hazardous waste.[\[9\]](#)



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#### Accidental Spill Response Workflow

## Section 5: Ecological Information

**Benzyl propionate** should not be released into the environment as high concentrations can be toxic to aquatic life.<sup>[2]</sup> However, the substance is expected to be readily biodegradable.<sup>[11]</sup>

### Biodegradability (Following OECD Guideline 301F)

The ready biodegradability of a chemical is assessed by measuring its mineralization by a microbial inoculum, typically from a wastewater treatment plant, over a 28-day period.<sup>[13]</sup> In the Manometric Respirometry Test (OECD 301F), the degradation is followed by measuring oxygen consumption.<sup>[10]</sup> A substance is considered readily biodegradable if it achieves 60% of

its theoretical oxygen demand (ThOD) within a 10-day window during the 28-day test period.

[10] This test is suitable for poorly soluble substances.[13]

## Section 6: Stability and Reactivity

- Reactivity: The product is stable and non-reactive under normal conditions of use, storage, and transport.[9]
- Chemical Stability: Stable under recommended storage conditions.[8]
- Conditions to Avoid: Heat, flames, sparks, and other ignition sources.[8]
- Incompatible Materials: Strong oxidizing agents and strong reducing agents.[8][12]
- Hazardous Decomposition Products: Under fire conditions, carbon oxides (CO, CO<sub>2</sub>) may be formed.[7][8]

## Section 7: Disposal Considerations

Dispose of waste and residues in accordance with local, regional, and national regulations.[9]

This material and its container may need to be disposed of as hazardous waste.[9] Do not discharge into drains, water courses, or onto the ground.[9]

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